

Ac-Lys-Val-Cit-PABC-MMAE storage and stability conditions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-Lys-Val-Cit-PABC-MMAE

Cat. No.: B15608763

[Get Quote](#)

Application Notes and Protocols: Ac-Lys-Val-Cit-PABC-MMAE

Product: **Ac-Lys-Val-Cit-PABC-MMAE** CAS No: 1650569-89-3 Molecular Formula:

C₆₆H₁₀₈N₁₂O₁₄ Molecular Weight: 1293.64 g/mol

Product Description

Ac-Lys-Val-Cit-PABC-MMAE is a drug-linker conjugate used in the development of Antibody-Drug Conjugates (ADCs). It comprises a potent anti-mitotic agent, Monomethyl Auristatin E (MMAE), linked to an acetylated lysine residue via a protease-cleavable linker system.^{[1][2]} This linker consists of a valine-citrulline (Val-Cit) dipeptide, which is designed to be selectively cleaved by lysosomal proteases like Cathepsin B, and a self-immolative para-aminobenzyl carbamate (PABC) spacer.^{[3][4][5]} Upon cleavage of the Val-Cit peptide bond within the target cancer cell's lysosome, the PABC spacer spontaneously releases the active MMAE payload, leading to cell cycle arrest and apoptosis.^{[3][6][7]} The stability of the linker is critical, designed to remain intact in systemic circulation to minimize off-target toxicity while ensuring efficient payload release after internalization into tumor cells.^{[3][8][9]}

Storage and Handling

Proper storage and handling are critical to maintain the integrity and stability of **Ac-Lys-Val-Cit-PABC-MMAE**. The compound is supplied as a solid, typically a white to off-white powder.^{[1][10]}

Storage Conditions

It is imperative to protect the compound from light and moisture.[\[11\]](#) For long-term stability, adhere to the following storage conditions:

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	As per CoA	Protect from light, store sealed away from moisture. [11]
In Solvent	-80°C	6 Months	Protect from light. [1] [10]
-20°C	1 Month	Protect from light. [1] [10]	

Note: Repeated freeze-thaw cycles should be avoided. Once a stock solution is prepared, it is recommended to aliquot it into single-use vials and store as indicated.

Recommended Solvents

Ac-Lys-Val-Cit-PABC-MMAE is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For example, it is soluble in DMSO at concentrations of 200 mg/mL (154.60 mM) or greater.[\[1\]](#)[\[10\]](#) It is crucial to use freshly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.[\[1\]](#)[\[10\]](#)

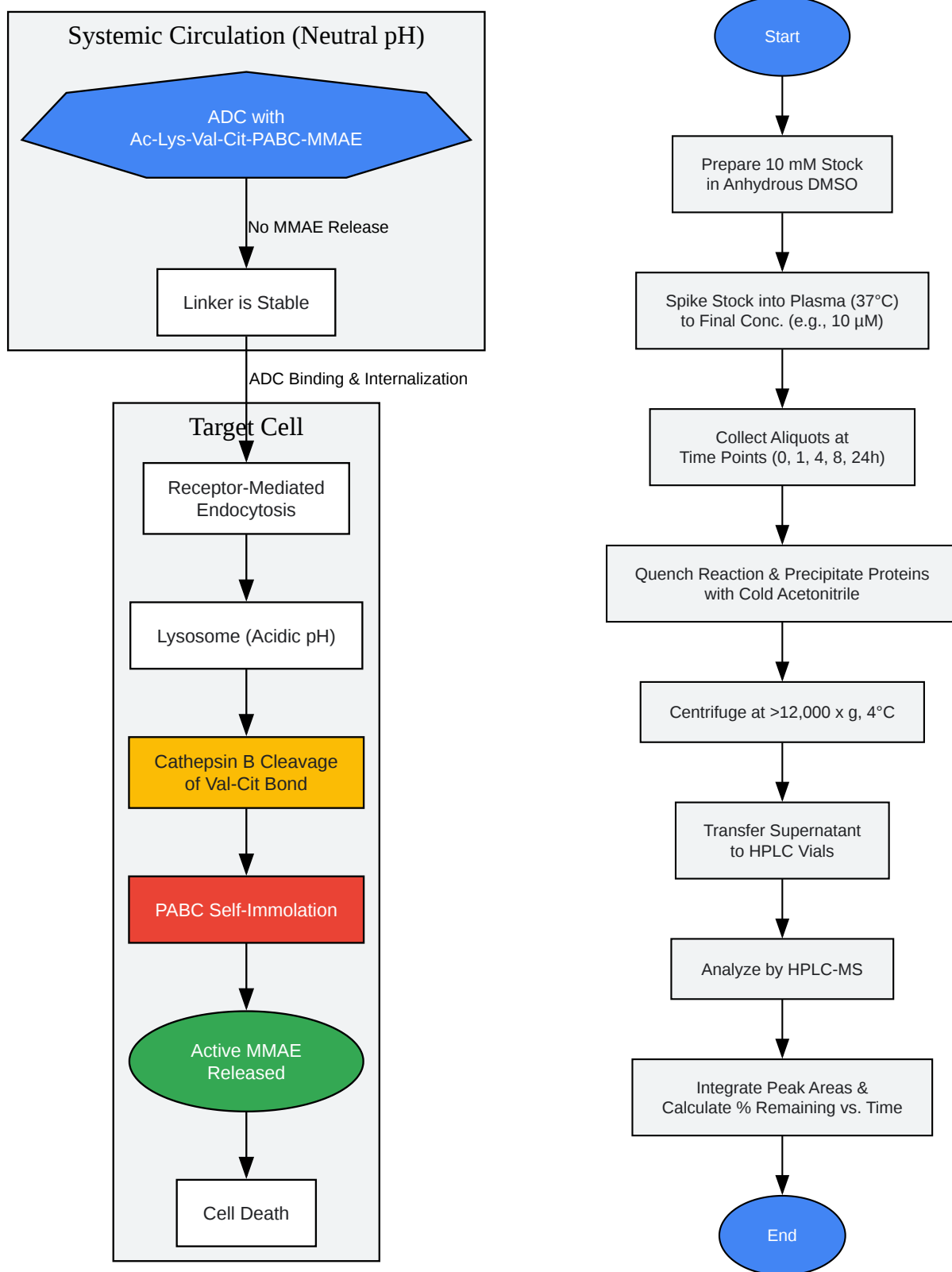
Stability Profile

The stability of the **Ac-Lys-Val-Cit-PABC-MMAE** linker is pH-dependent. The Val-Cit-PABC linker is designed for stability at the neutral pH of the bloodstream, which prevents the premature release of the MMAE payload and reduces systemic toxicity.[\[3\]](#) The primary mechanism for drug release is enzymatic cleavage.

Enzymatic Cleavage Pathway

The release of MMAE is a two-step process that occurs within the acidic environment of the lysosome after the ADC is internalized by the target cell.[\[5\]](#)

- **Protease-Mediated Cleavage:** Lysosomal proteases, particularly Cathepsin B, recognize and cleave the amide bond between the citrulline and the PABC spacer.[3][5] Cathepsin B activity is optimal in the acidic conditions (pH 5.0-6.2) of the lysosome.[3]
- **Self-Immolation:** The cleavage event generates an unstable aniline intermediate. This intermediate rapidly undergoes a spontaneous 1,6-elimination reaction, which releases the unmodified, active MMAE payload and carbon dioxide.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Acetylene-linker-Val-Cit-PABC-MMAE | Benchchem [benchchem.com]
- 4. herbmedpharmacol.com [herbmedpharmacol.com]
- 5. Lysosomal-Cleavable Peptide Linkers in Antibody–Drug Conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Optimizing the enzymatic release of MMAE from isoDGR-based small molecule drug conjugate by incorporation of a GPLG-PABC enzymatically cleavable linker [frontiersin.org]
- 7. bocsci.com [bocsci.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. Exo-Cleavable Linkers: Enhanced Stability and Therapeutic Efficacy in Antibody–Drug Conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
- 11. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Ac-Lys-Val-Cit-PABC-MMAE storage and stability conditions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608763#ac-lys-val-cit-pabc-mmae-storage-and-stability-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com